

Licochalcone B natural source extraction methods

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Compound Focus: Licochalcone B

CAS No.: 58749-23-8

Cat. No.: S533102

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Licochalcone B: Core Scientific Data

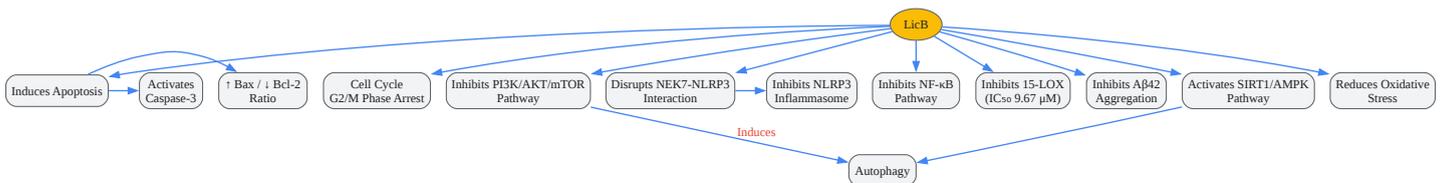
For research and development purposes, the following table summarizes key quantitative data and characteristics of **Licochalcone B** (LicB).

Parameter	Specification / Value	Context / Assay
Natural Source	Roots of <i>Glycyrrhiza uralensis</i> and <i>Glycyrrhiza glabra</i> (Licorice)	Botanical origin [1] [2]
Molecular Formula	C ₁₆ H ₁₄ O ₅	Structural identification [3]
Molecular Weight	286.28 g/mol	Structural identification [3] [4]
CAS Number	58749-23-8	Chemical identifier [3] [4]
Purity Available	>98% to 99.97% (HPLC)	Available for research [3] [4]
Solubility (DMSO)	57 mg/mL (199.1 mM)	For <i>in vitro</i> studies [4]

Parameter	Specification / Value	Context / Assay
Key Bioactivities	Anti-cancer, anti-inflammatory, hepatoprotective, neuroprotective	Diverse pharmacological effects [1] [2]
Example IC ₅₀ (Anti-inflammatory)	8.78 μM (LPS-induced NO production in RAW 264.7 cells)	Specific assay [1] [2]
Example IC ₅₀ (Anti-cancer)	110.15 μM (HepG2 cell growth inhibition)	Specific assay [5]

Documented Pharmacological Mechanisms

LicB exerts its effects through multiple signaling pathways and molecular targets. The diagram below summarizes its key mechanisms of action.



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Key signaling pathways and molecular mechanisms of **Licochalcone B**.

Suggestions for Finding Extraction Protocols

To obtain the detailed extraction methodologies required for a technical whitepaper, I suggest you:

- **Consult Specialized Analytical Chemistry Journals:** Search for articles on the isolation of specific chalcones in journals dedicated to natural product chemistry, phytochemical analysis, or food chemistry.
- **Refine Your Search Strategy:** Use more specific terms like "extraction and isolation of **Licochalcone B**", "preparative HPLC of **Licochalcone B**", or "purification of chalcones from Glycyrrhiza" in academic databases.
- **Review Patents:** Technical patents in the pharmaceutical or cosmetic industry often contain highly detailed extraction and purification processes.

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